

thermal stability and degradation of 1,13-tetradecadiene

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Compound of Interest

Compound Name: **1,13-Tetradecadiene**

Cat. No.: **B1583877**

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An In-Depth Technical Guide to the Thermal Stability and Degradation of **1,13-Tetradecadiene**

Disclaimer

Information regarding the specific thermal analysis and degradation pathways of **1,13-tetradecadiene** is not readily available in the public domain. The following guide provides a comprehensive overview of its known physicochemical properties and presents a hypothetical framework for its thermal stability and degradation based on the behavior of analogous long-chain α,ω -dienes and unsaturated hydrocarbons. The quantitative thermal data and degradation pathways described herein are illustrative and should be confirmed by empirical analysis.

Introduction

1,13-Tetradecadiene ($C_{14}H_{26}$) is a long-chain hydrocarbon featuring terminal double bonds.^[1] ^[2]^[3] Its structure makes it a valuable monomer for specialty polymer synthesis and a potential building block in various chemical applications. Understanding the thermal stability and degradation profile of this compound is critical for determining its processing parameters, storage conditions, and suitability for applications where it may be subjected to elevated temperatures. This guide summarizes the known properties of **1,13-tetradecadiene** and provides a theoretical framework for its thermal analysis, including potential degradation mechanisms and standardized experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **1,13-tetradecadiene** is presented in Table 1. This data is essential for handling, storage, and for setting the initial parameters in thermal analysis experiments.

Table 1: Physicochemical Properties of **1,13-Tetradecadiene**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₆	[1] [2] [3]
Molecular Weight	194.36 g/mol	[1] [3]
CAS Number	21964-49-8	[1] [2]
Boiling Point	131 °C @ 17 mmHg	[1]
Density	0.849 g/mL at 25 °C	[1]
Refractive Index	n ²⁰ /D 1.443	[1]
Flash Point	103 °C (217.4 °F) - closed cup	[4]
Appearance	Liquid	

Thermal Stability and Analysis

The thermal stability of a compound is typically evaluated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). While specific experimental data for **1,13-tetradecadiene** is unavailable, Tables 2 and 3 present hypothetical data based on the expected behavior of similar long-chain unsaturated hydrocarbons.

Thermogravimetric Analysis (TGA) - Illustrative Data

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is used to determine the onset of decomposition and the temperature ranges over which degradation occurs.

Table 2: Illustrative TGA Data for a Long-Chain Diene like **1,13-Tetradecadiene** (in an Inert Atmosphere)

Parameter	Illustrative Value	Description
Onset of Decomposition (T_o)	~ 250 - 300 °C	The temperature at which significant mass loss begins.
Peak Decomposition Temp (T_{max})	~ 350 - 400 °C	The temperature at which the rate of mass loss is maximal.
Mass Loss (Single Stage)	> 95%	Indicates volatilization and decomposition of the organic structure.
Residual Mass @ 600 °C	< 5%	The amount of non-volatile material remaining after the primary degradation.

Differential Scanning Calorimetry (DSC) - Illustrative Data

DSC measures the heat flow into or out of a sample as a function of temperature. It is used to identify thermal transitions such as melting, crystallization, and glass transitions.

Table 3: Illustrative DSC Data for **1,13-Tetradecadiene**

Parameter	Illustrative Value	Description
Melting Point (T_m)	~ -10 to 5 °C	The temperature at which the solid phase transitions to a liquid.
Enthalpy of Fusion (ΔH_f)	~ 150 - 200 J/g	The amount of energy required to melt the substance.
Boiling Point (T_b)	~ 250 - 260 °C (at atmospheric pressure)	The temperature at which the liquid transitions to a gas.

Potential Thermal Degradation Pathway

For non-conjugated dienes like **1,13-tetradecadiene**, thermal degradation in an inert atmosphere is likely to proceed via a free-radical chain mechanism. This process can be broken down into three key stages: initiation, propagation, and termination.

- Initiation: At high temperatures, the weakest bonds in the molecule, typically C-C bonds, will cleave homolytically to form free radicals.
- Propagation: These initial radicals can then abstract hydrogen atoms from other molecules or induce further C-C bond cleavage (β -scission), creating smaller, more volatile fragments (alkenes, alkanes) and new radicals.
- Termination: The reaction ceases when radicals combine to form stable, non-radical products.

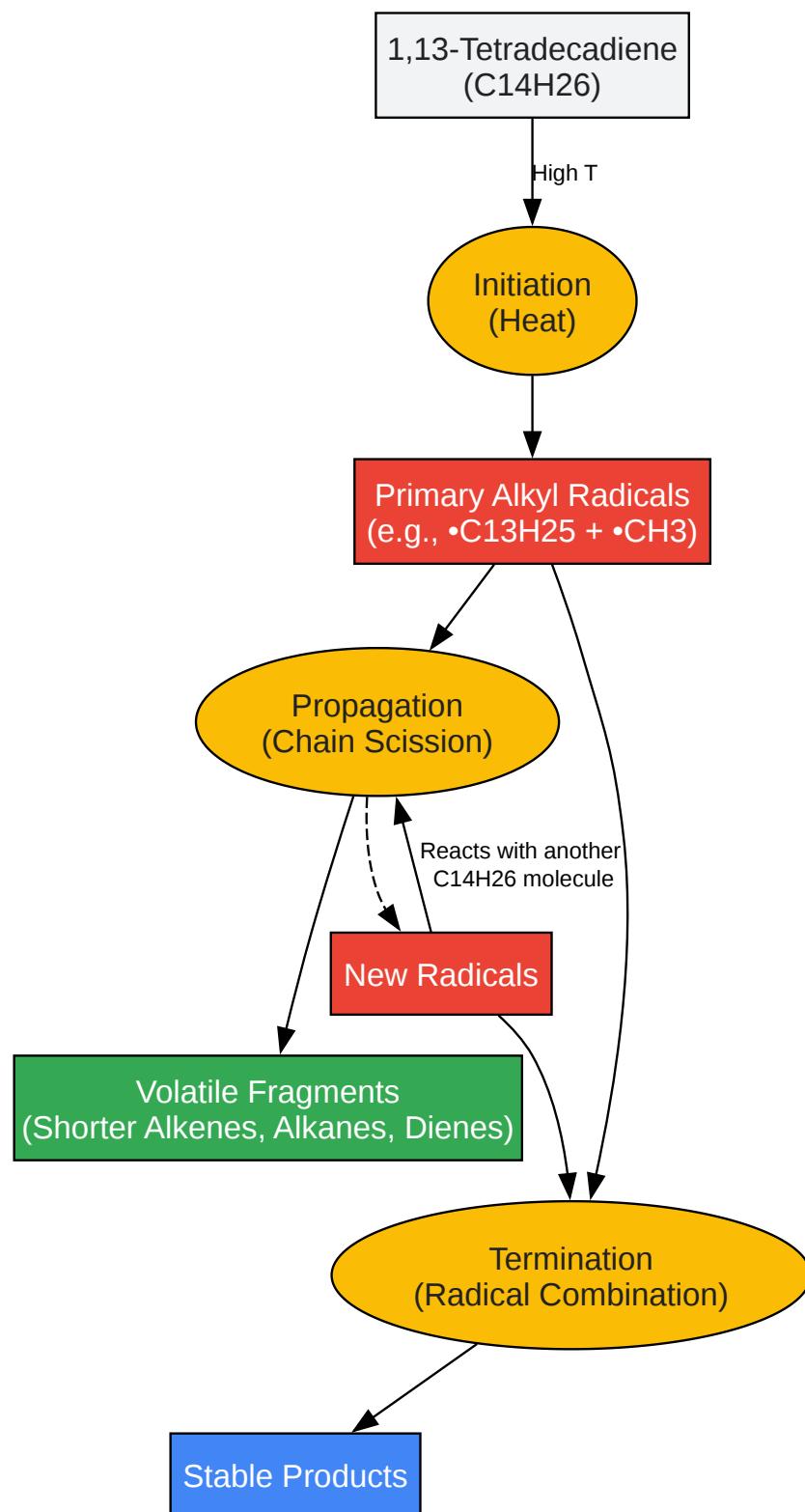


Figure 1: Proposed Free-Radical Degradation Pathway

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Caption: Proposed Free-Radical Degradation Pathway.

Experimental Protocols

The following sections describe generalized protocols for conducting TGA and DSC analyses on a liquid hydrocarbon sample like **1,13-tetradecadiene**.

General Experimental Workflow

The diagram below outlines the typical workflow for the thermal analysis of a chemical substance.

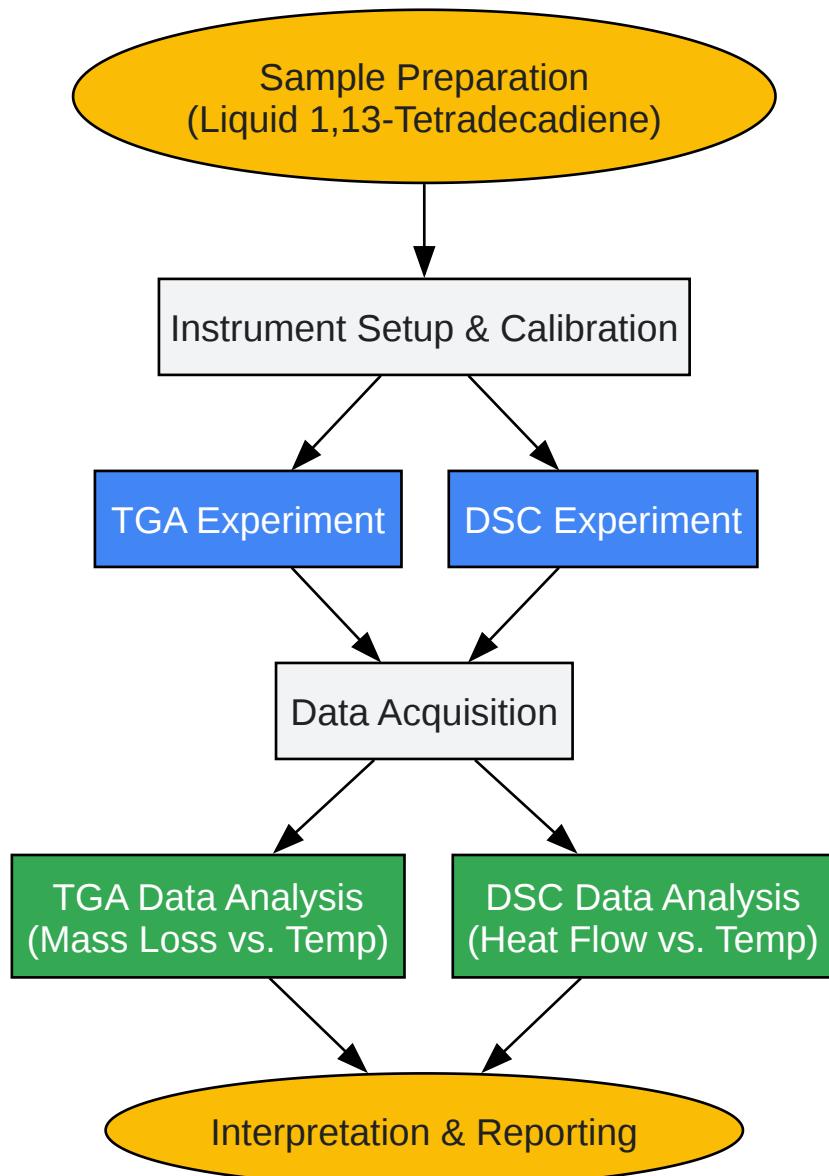


Figure 2: General Workflow for Thermal Analysis

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